

# Physical Properties of (1s,2r)-2-Methylcyclohexanamine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: (1s,2r)-2-Methylcyclohexanamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(1s,2r)-2-Methylcyclohexanamine**. Due to the limited availability of experimental data for this specific stereoisomer, this document also includes data for the isomeric mixture of 2-methylcyclohexylamine for comparative purposes. This guide is intended to be a valuable resource for professionals in research and drug development, offering a structured presentation of data, detailed experimental protocols, and a logical workflow for property determination.

## Core Physical Properties

**(1s,2r)-2-Methylcyclohexanamine** is a chiral cycloalkylamine. Its physical properties are influenced by its specific stereochemistry, which dictates the intermolecular forces and packing efficiency. While extensive experimental data for the pure (1s,2r) enantiomer is not readily available in the public domain, the properties of the cis/trans isomeric mixture provide a useful benchmark.

## Quantitative Data Summary

The following tables summarize the available quantitative data for 2-methylcyclohexylamine. It is crucial to note that most experimental values have been reported for a mixture of cis and

trans isomers. Where available, computed data for the specific (1S,2R) and (1R,2R) stereoisomers are provided for theoretical reference.

Table 1: General and Computed Physical Properties

Property	Value (Mixture of Isomers)	Value (Computed for (1S,2R)-isomer)	Value (Computed for (1R,2R)-isomer)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> N	C <sub>7</sub> H <sub>15</sub> N	C <sub>7</sub> H <sub>15</sub> N
Molecular Weight	113.20 g/mol	113.20 g/mol	113.20 g/mol
XLogP3	-	1.6	1.6
Hydrogen Bond Donor Count	-	1	1
Hydrogen Bond Acceptor Count	-	1	1
Rotatable Bond Count	-	0	0

Table 2: Experimental Physical Properties

Property	Value (Mixture of Isomers)	Conditions
Boiling Point	149-150 °C[1]	at 760 mmHg
Melting Point	-33.00 °C[2]	Not specified for a specific isomer
Density	0.856 g/mL	at 25 °C
Refractive Index	1.4565[1]	at 20 °C

Table 3: Solubility Profile

Solvent	Solubility	Notes
Water	Moderately soluble[2]	The presence of the amine group allows for hydrogen bonding with water.
Non-polar organic solvents (e.g., hexane, toluene)	Soluble[2]	The hydrocarbon backbone contributes to solubility in non-polar environments.

## Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of a liquid amine like **(1s,2r)-2-Methylcyclohexanamine**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Distillation flask
- Condenser
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Place a small volume of the amine sample into the distillation flask, along with a few boiling chips to ensure smooth boiling.

- Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point. The temperature should remain constant during the distillation of a pure compound.

## Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty weight.
- Fill the pycnometer with the amine sample, ensuring there are no air bubbles.
- Place the pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Carefully remove any excess liquid from the capillary opening.
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the sample (filled weight - empty weight) by the known volume of the pycnometer.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material.

**Apparatus:**

- Abbe refractometer
- Constant temperature water bath
- Light source (sodium lamp, 589 nm)

**Procedure:**

- Calibrate the Abbe refractometer using a standard of known refractive index (e.g., distilled water).
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of the amine sample to the lower prism.
- Close the prisms and allow the sample to spread into a thin film.
- Circulate water from the constant temperature bath (e.g., 20 °C) through the refractometer to maintain a constant temperature.
- Adjust the instrument to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index from the instrument's scale.

## Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

**Apparatus:**

- Test tubes
- Vortex mixer
- Graduated pipettes

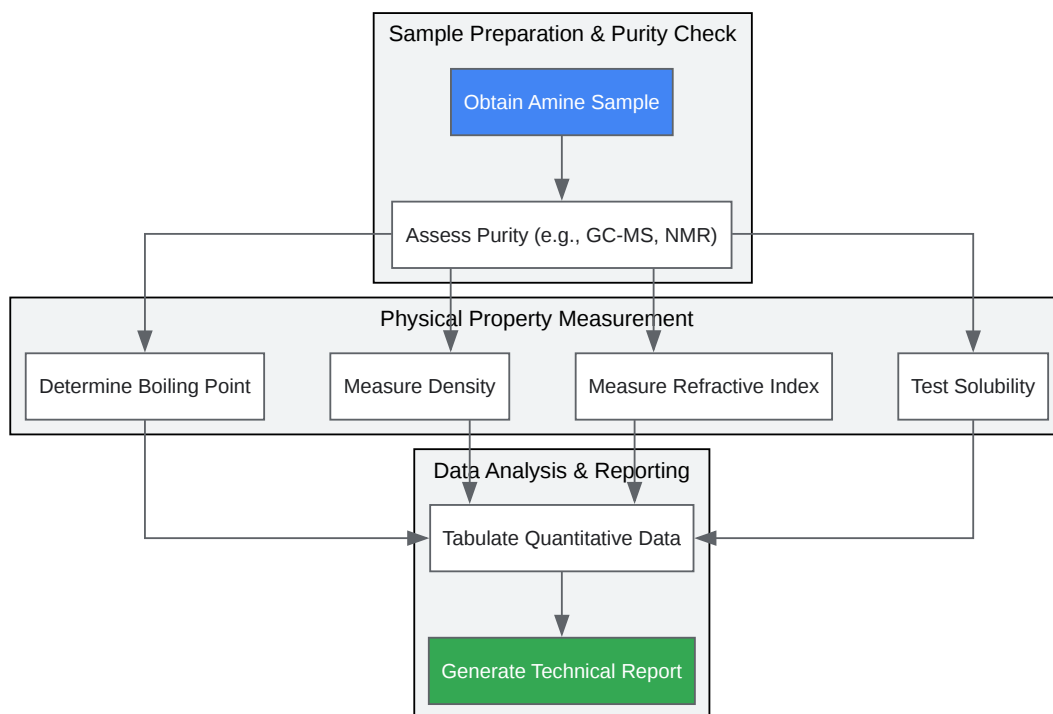
#### Procedure:

- To a test tube, add a measured volume (e.g., 1 mL) of the solvent (e.g., water, hexane).
- Add a small, measured amount of the amine sample (e.g., 0.1 mL) to the solvent.
- Agitate the mixture vigorously using a vortex mixer for a set period.
- Allow the mixture to stand and observe if a single, clear phase is formed (soluble), or if two distinct layers or a cloudy suspension remains (insoluble or partially soluble).
- The process can be repeated with increasing amounts of the amine to determine the approximate solubility limit.

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a liquid amine such as **(1s,2r)-2-Methylcyclohexanamine**.

Workflow for Physical Property Determination of a Liquid Amine



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## References

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